

Application Notes and Protocols: 4-Nonanone in Fragrance and Perfumery

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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Introduction

4-Nonanone (CAS 4485-09-0), also known as pentyl propyl ketone, is a ketone with a characteristic sweet and fruity aroma.^[1] While it is recognized as a flavoring agent in the food industry, its application in fragrance and perfumery is not as well-documented, with some sources indicating it is "not for fragrance use".^[2] This document provides an overview of the known olfactory properties of **4-nonanone**, relevant experimental protocols for sensory evaluation, and a description of the olfactory signaling pathway. The information is intended to guide researchers in exploring the potential applications of **4-nonanone** and similar ketones in fragrance development.

Olfactory Profile and Properties of 4-Nonanone

4-Nonanone is a colorless liquid with the molecular formula C9H18O.^{[1][3]} Its odor is generally described as sweet and fruity.^[1] While specific quantitative data on the odor threshold of **4-nonanone** is not readily available in the reviewed literature, its structural analogs, such as 2-nonanone and 3-nonanone, are utilized in perfumery for their fruity, floral, and cheesy notes.^[4] ^[5]^[6] For instance, 3-nonanone is used in floral perfumes.^[4]

Physicochemical Properties of 4-Nonanone:

Property	Value	Reference
Molecular Weight	142.24 g/mol	[3]
Boiling Point	188.0 °C at 760 mm Hg	[3]
Flash Point	61.11 °C	[2]
Specific Gravity	0.821 to 0.827 @ 25 °C	[2]
Refractive Index	1.416 to 1.422 @ 20 °C	[2]

Experimental Protocols

Sensory Evaluation of 4-Nonanone

Objective: To determine the olfactory profile and intensity of **4-nonenone**.

Materials:

- **4-Nonanone** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Perfumer's alcohol
- Glass smelling strips (blotters)
- Controlled environment sensory booth

Procedure:

- Sample Preparation: Prepare a series of dilutions of **4-nonenone** in the chosen solvent (e.g., 10%, 1%, 0.1% w/w).
- Blotter Preparation: Dip a smelling strip into each dilution for 2-3 seconds, ensuring a consistent amount of liquid is absorbed. Allow the solvent to evaporate for a few seconds.
- Sensory Panel: A panel of trained sensory analysts should evaluate the blotters in a controlled environment, free from extraneous odors.[7]

- Evaluation: Panelists should describe the odor characteristics at different time intervals (top note, middle note, base note) and rate the odor intensity on a standardized scale (e.g., a 9-point scale from "no odor" to "extremely strong").[\[8\]](#)
- Data Analysis: Compile the descriptors and intensity ratings to create a comprehensive olfactory profile of **4-nonenone**.

Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific odor-active compounds in a fragrance formulation containing **4-nonenone** and to characterize their individual sensory contributions.[\[9\]](#)[\[10\]](#)

Apparatus:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).[\[11\]](#)[\[12\]](#)
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Helium as carrier gas.
- Fragrance sample containing **4-nonenone**.

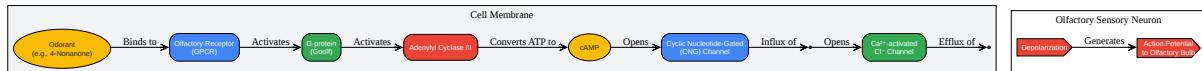
Procedure:

- Sample Injection: Inject a small volume of the fragrance sample into the GC.
- Chromatographic Separation: The sample components are separated based on their volatility and interaction with the stationary phase of the column.
- Dual Detection: The effluent from the column is split between the FID and the ODP.
- Olfactory Evaluation: A trained panelist (assessor) sniffs the effluent from the ODP and records the retention time, odor descriptor, and intensity of each perceived scent.[\[10\]](#)[\[11\]](#)
- Chemical Identification: Simultaneously, the FID provides a chromatogram showing the chemical components. For more definitive identification, a mass spectrometer (MS) can be used in place of or in addition to the FID.[\[9\]](#)[\[10\]](#)

- Data Correlation: The olfactory data is correlated with the chemical data from the FID/MS to identify the compounds responsible for specific odors.

Olfactory Signaling Pathway

The perception of odorants like **4-nonenone** is initiated by the binding of these molecules to olfactory receptors in the nasal epithelium. This triggers a cascade of intracellular events leading to the transmission of a signal to the brain.

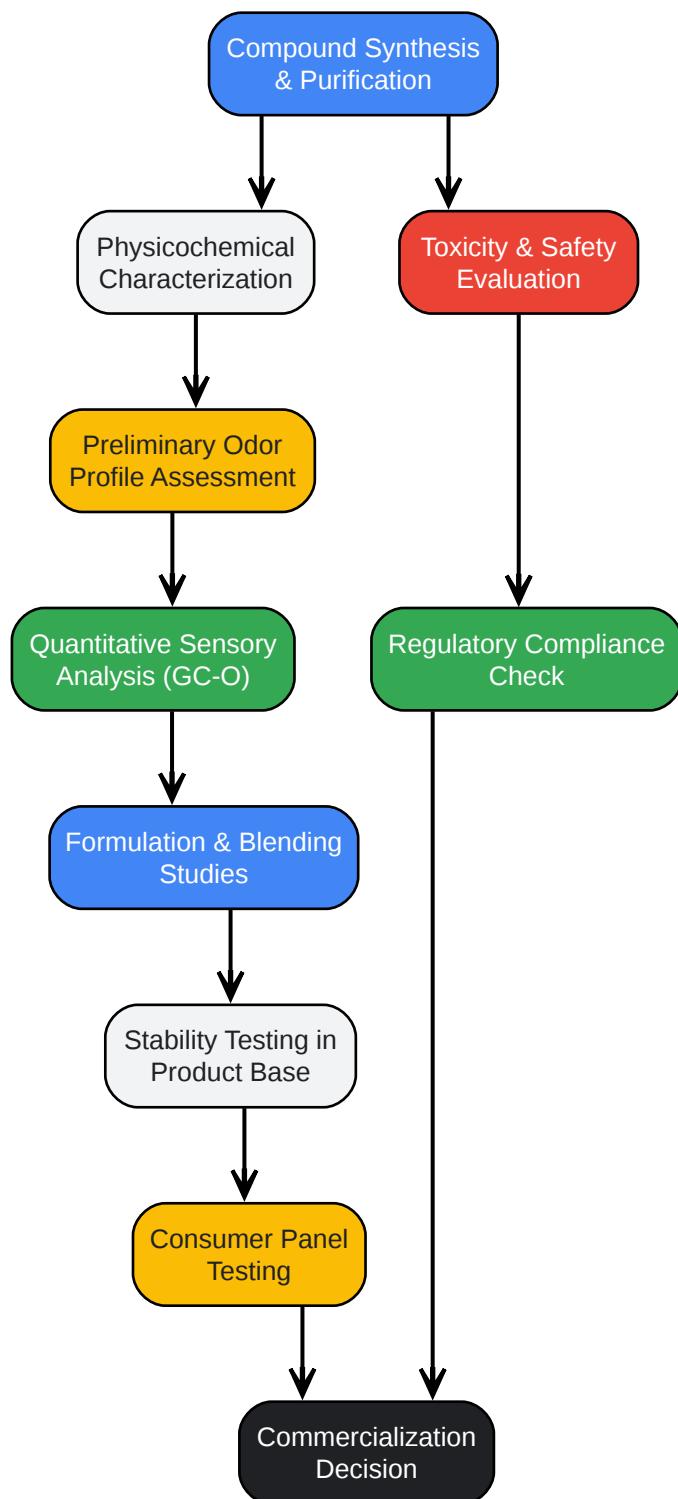


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Caption: Olfactory signaling pathway upon odorant binding.

Logical Workflow for Fragrance Application Evaluation

The following workflow outlines the steps for evaluating the potential of a novel compound, such as **4-nonenone**, for use in perfumery.



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Caption: Workflow for evaluating a new fragrance ingredient.

Conclusion

While **4-nonenone** possesses a potentially desirable sweet, fruity odor profile, its use in commercial perfumery is not well-established, and conflicting information exists. The provided protocols for sensory evaluation and GC-O analysis offer a systematic approach for researchers to thoroughly characterize its olfactory properties. Understanding the fundamental mechanisms of olfactory perception, as depicted in the signaling pathway, provides a basis for appreciating how such molecules elicit a sensory response. Further research is required to determine the precise applications, optimal inclusion levels, and safety of **4-nonenone** in fragrance formulations.

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